

Lithium Aluminum Hydride (LiAlH₄) Technical Support Center

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Compound of Interest

Compound Name: *Lithium aluminium hydride*

Cat. No.: *B105392*

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Welcome to the technical support center for Lithium Aluminum Hydride (LiAlH₄). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the stability, storage, and safe handling of this highly reactive reagent.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns with LiAlH₄?

A1: Lithium Aluminum Hydride (LiAlH₄) is a powerful reducing agent with several inherent stability issues. It is highly reactive and sensitive to both moisture and heat.

- **Reactivity with Water:** LiAlH₄ reacts violently with water, including atmospheric moisture, to release flammable hydrogen gas, which can ignite spontaneously.[1][2][3] This reaction is highly exothermic. The idealized equation is: $\text{LiAlH}_4 + 4\text{H}_2\text{O} \rightarrow \text{LiOH} + \text{Al}(\text{OH})_3 + 4\text{H}_2$ [2]
- **Thermal Decomposition:** LiAlH₄ is metastable at room temperature and will decompose upon heating.[1][4] The decomposition begins around its melting point (150–170 °C) and proceeds in several stages, releasing hydrogen gas.[2]
- **Prolonged Storage:** Over extended periods, LiAlH₄ slowly decomposes even at room temperature to form Lithium Hexahydridoaluminate (Li₃AlH₆) and Lithium Hydride (LiH).[1][2] This process can be accelerated by the presence of catalytic impurities like iron, vanadium, or titanium.[2]

Q2: My LiAlH_4 powder is gray, not white. Is it still usable?

A2: Yes, it is likely usable. Pure LiAlH_4 is a white solid, but commercial grades are almost always gray due to small amounts of aluminum metal impurities from the manufacturing process.[1][5] This gray material is routinely used in syntheses.[2] However, if an aged sample appears white, it has likely been exposed to moisture and has decomposed into lithium hydroxide and aluminum hydroxide.[2]

Q3: What is the recommended way to store LiAlH_4 ?

A3: Proper storage is critical to maintaining the reagent's efficacy and ensuring safety. LiAlH_4 must be protected from air and moisture.[1][6]

- Primary Container: Store in a tightly sealed, waterproof container.[7][8] Often, it is packed in moisture-proof plastic sacks, sometimes with mineral oil to inhibit reactions with air.[2]
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon).[6][8]
- Location: Keep in a cool, dry, well-ventilated area away from heat sources and incompatible materials like water, alcohols, and strong oxidizers.[8][9] For long-term storage of opened containers, a glovebox or a well-maintained vacuum desiccator is recommended.[7]

Q4: Which solvent is best for LiAlH_4 reductions?

A4: LiAlH_4 reductions must be carried out in anhydrous (dry) aprotic solvents.[10][11] Ethereal solvents are typically used.

- Tetrahydrofuran (THF): THF is the preferred solvent. Although LiAlH_4 is less soluble in THF compared to diethyl ether, it is significantly more stable.[1][2]
- Diethyl Ether: LiAlH_4 is highly soluble in diethyl ether, but it may decompose more readily, especially if catalytic impurities are present.[2][10] Always use freshly dried solvents to avoid violent reactions with trace amounts of water.[12]

Q5: Can I grind LiAlH_4 pellets to get a finer powder?

A5: No, this is extremely dangerous. Grinding LiAlH_4 pellets in a mortar and pestle can generate enough heat from friction to cause ignition and fire.^[13] Several laboratory fires have been attributed to this practice.^[13] If a powdered form is needed, it should be purchased directly from the supplier.

Troubleshooting Guides

Issue 1: Accidental Exposure of LiAlH_4 to Air/Moisture

Symptoms:

- A hissing sound is heard when the container is opened.
- The gray powder has white patches or has turned completely white.^[2]
- Reduced reactivity or failure of a standard reduction reaction.

Immediate Actions:

- If the exposure is minimal (e.g., brief opening in a humid environment), the bulk material may still be viable. Minimize any further exposure.
- If significant exposure is suspected (e.g., container left open), the reagent's quality is compromised. The white material is a mixture of hydroxides and is inactive.^[2]
- NEVER add water to a container of LiAlH_4 . This will cause a violent reaction.

Corrective Plan:

- Assess Activity: Before use in a critical reaction, it is wise to test the activity of the suspect LiAlH_4 . A small-scale test reaction with a simple substrate (like an ester) can confirm its efficacy.
- Purification: For critical applications, the LiAlH_4 can be purified by recrystallization from diethyl ether.^[1] See the detailed protocol below.
- Disposal: If the material is largely decomposed, it should be disposed of safely. This involves careful, slow quenching of the material in a controlled manner. See the quenching protocol

for details.

Issue 2: Unexpected Exotherm or Runaway Reaction During Quenching

Symptoms:

- Rapid, uncontrolled bubbling and gas evolution.
- Solvent boiling violently.
- Foaming that threatens to overflow the reaction vessel.[\[12\]](#)
- Smoke or fire.

Immediate Actions:

- Alert Personnel: Immediately alert everyone in the lab.
- Remove Heat: If the reaction is being heated, remove the heat source immediately.
- Increase Cooling: Ensure the external cooling bath (e.g., ice-water) is sufficient and making good contact with the flask. Add more ice if necessary.
- Do NOT Seal the Vessel: The reaction is evolving hydrogen gas. Sealing the vessel will cause a dangerous pressure buildup.
- Fire Safety: If a fire starts, use a Class D fire extinguisher (for combustible metals), dry sand, or dry limestone.[\[9\]](#) DO NOT USE WATER, CO₂ or dry chemical extinguishers, as they will react violently with the excess LiAlH₄.[\[9\]](#)

Root Cause Analysis & Prevention:

- Quenching Agent Added Too Quickly: The most common cause is the too-rapid addition of the quenching agent (e.g., water, alcohol).[\[14\]](#)
- Insufficient Cooling: The reaction flask was not adequately cooled before or during the quench.

- Concentrated Reaction Mixture: Highly concentrated reaction mixtures can lead to the formation of gels that trap heat and unquenched reagent, leading to sudden exotherms.[12]
- Prevention: Always cool the reaction mixture to 0 °C or below before quenching. Add the quenching agent extremely slowly (dropwise) with vigorous stirring.[14][15] Ensure the reaction flask is large enough (typically no more than half full) to accommodate potential foaming.[12]

Data Presentation

Table 1: Solubility of LiAlH₄ in Various Ethereal Solvents

| Solvent | Solubility (g / 100g solvent) |
|-------------------------|-------------------------------|
| Diethyl Ether | 25-30 |
| Tetrahydrofuran (THF) | 13 |
| 2-Methyltetrahydrofuran | 11.5 |
| Diglyme | 1.1 |
| Dibutyl Ether | 0.2 |

Data sourced from various chemical handbooks and supplier information.

Table 2: Thermal Decomposition Pathway of LiAlH₄

| Reaction Stage | Temperature Range (°C) | Reaction Equation | Key Observations |
|----------------|------------------------|--|---|
| Stage 1 | 150 - 170 °C | $3\text{LiAlH}_4 \rightarrow \text{Li}_3\text{AlH}_6 + 2\text{Al} + 3\text{H}_2$ | Initiated by melting, followed by decomposition.[2] |
| Stage 2 | ~200 °C | $2\text{Li}_3\text{AlH}_6 \rightarrow 6\text{LiH} + 2\text{Al} + 3\text{H}_2$ | Decomposition of the intermediate.[2] |
| Stage 3 | > 400 °C | $\text{LiH} + \text{Al} \rightarrow \text{LiAl} + \frac{1}{2}\text{H}_2$ | Requires high temperatures to proceed.[2] |

Experimental Protocols

Protocol 1: Safe Quenching of Excess LiAlH_4 (Fieser Method)

This procedure is a widely used and reliable method for working up LiAlH_4 reactions. It is based on the amount of LiAlH_4 used at the start of the reaction.

Methodology:

- **Preparation:** Before starting, ensure a properly sized flask (no more than half full) and an ice-water bath are ready. Remove all flammable materials from the immediate vicinity of the fume hood.[14]
- **Cooling:** Once the reaction is complete, cool the reaction flask to 0 °C using the ice-water bath. Ensure the flask is securely clamped.
- **Sequential Addition:** For every X grams of LiAlH_4 used in the reaction, add the following reagents sequentially, dropwise, and with vigorous stirring: a. Step 1: Slowly add X mL of water. Vigorous gas evolution (H_2) will occur. Control the addition rate to keep the reaction from foaming excessively. b. Step 2: Slowly add X mL of a 15% aqueous sodium hydroxide (NaOH) solution. The mixture will become thick and granular. c. Step 3: Slowly add 3X mL of water. After this addition, the salts should precipitate as a fine, granular solid that is easy to filter.[15]

- **Stirring:** Allow the mixture to warm to room temperature and stir for at least 15-30 minutes to ensure quenching is complete and the aluminum salts are fully precipitated.
- **Filtration:** Filter the mixture through a pad of Celite or filter paper to remove the granular solids. Wash the solids thoroughly with an appropriate solvent (e.g., diethyl ether, ethyl acetate) to recover all of the desired product.
- **Workup:** The combined filtrate contains the product and can be processed as usual (e.g., drying, solvent removal).

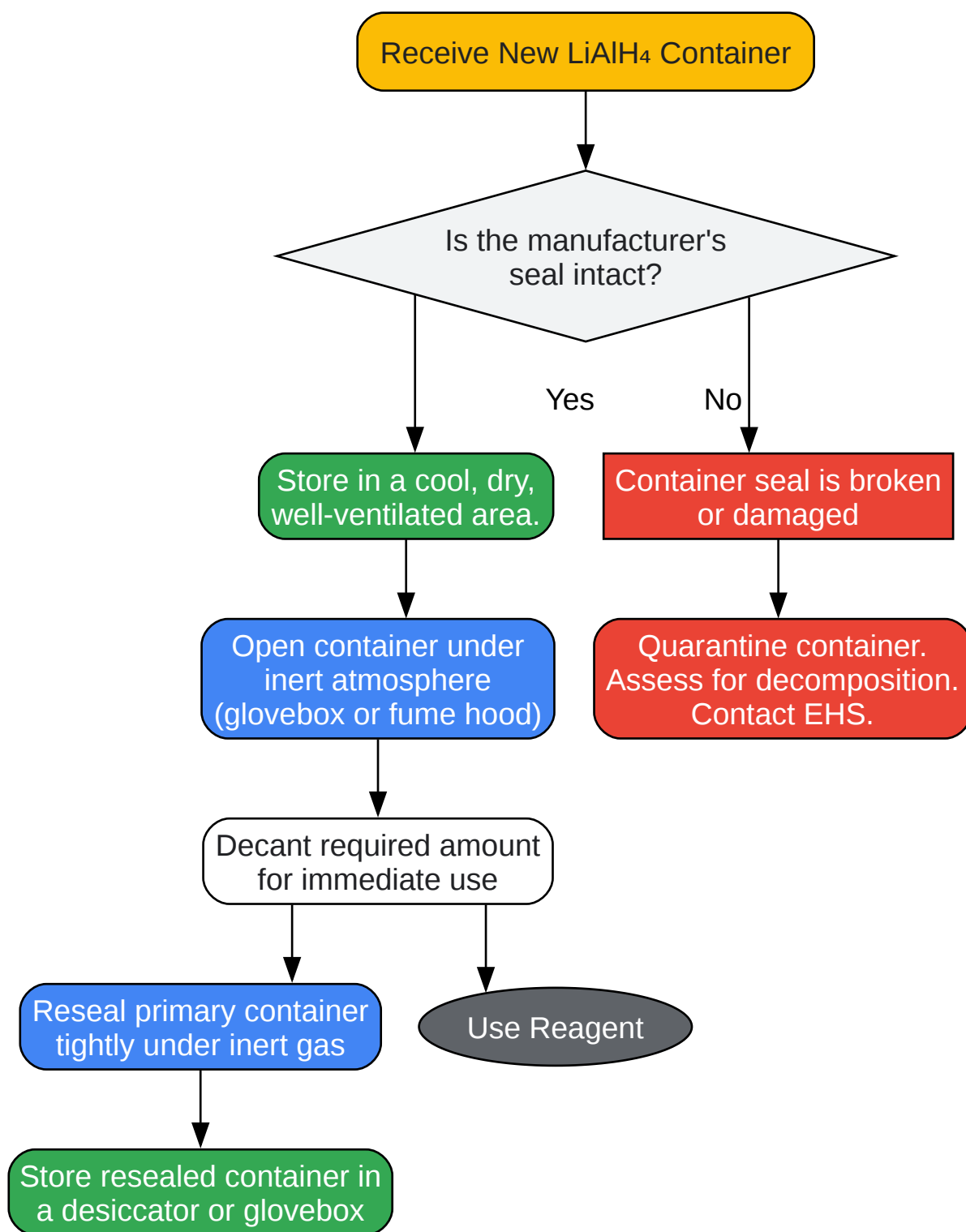
Protocol 2: Purification of LiAlH_4 by Recrystallization

This protocol should only be performed by personnel experienced with handling air-sensitive reagents, ideally using Schlenk line techniques or in a glovebox.

Methodology:

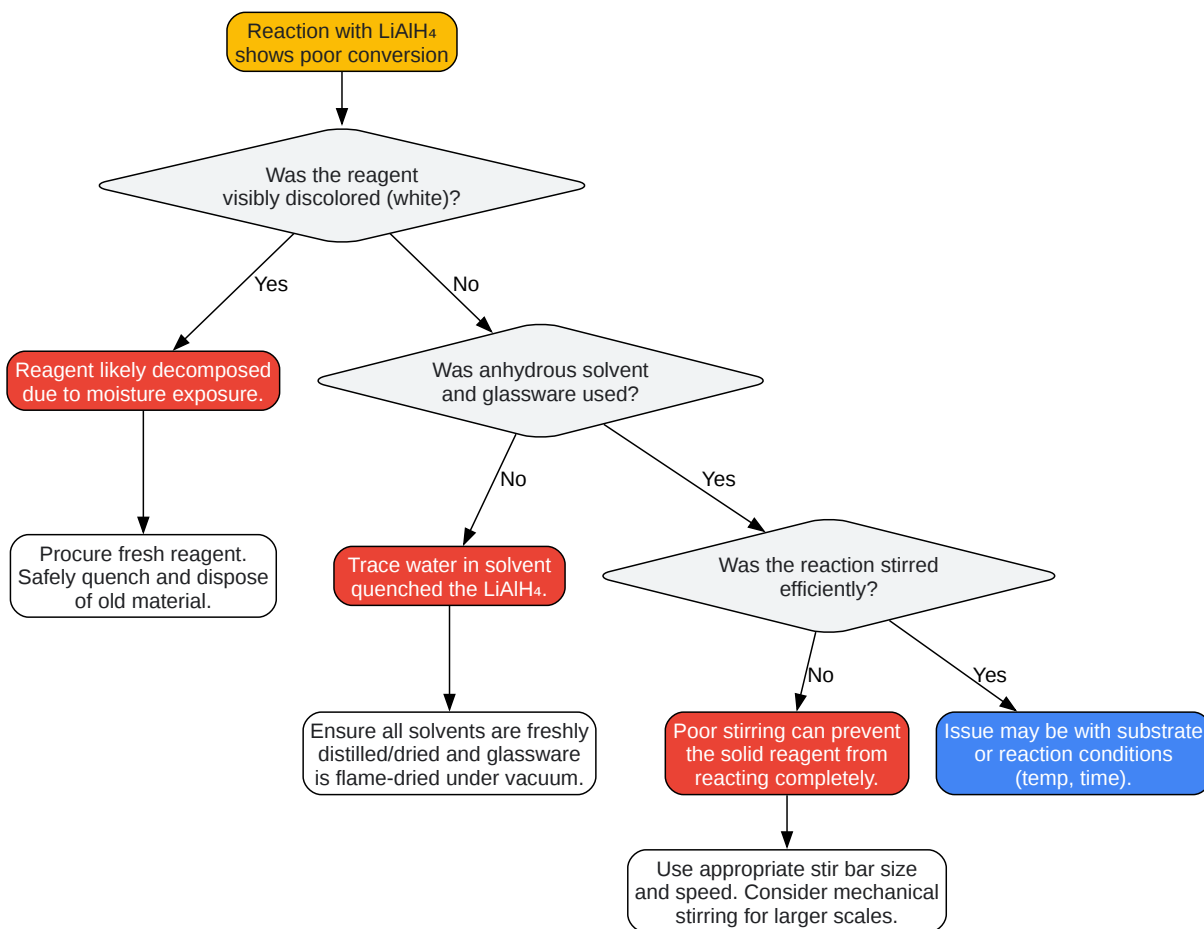
- **Setup:** In a glovebox or under a strong flow of inert gas, place the gray, commercial-grade LiAlH_4 into a filter frit or a Schlenk flask equipped with a stir bar.
- **Extraction:** Add anhydrous diethyl ether to the solid LiAlH_4 and stir vigorously for 10-15 minutes. The pure LiAlH_4 will dissolve, leaving the gray aluminum impurities behind.
- **Filtration:** Filter the solution through the frit into a clean, dry Schlenk flask via cannula transfer or direct filtration on a Schlenk line. Repeat the extraction and filtration process with fresh portions of diethyl ether to maximize recovery.
- **Crystallization:** Partially reduce the volume of the combined ether solutions under vacuum to induce crystallization. The pure LiAlH_4 will precipitate as a colorless solid.
- **Isolation:** Carefully remove the remaining solvent under vacuum. The resulting pure, white LiAlH_4 powder is highly pyrophoric and must be handled exclusively under an inert atmosphere (i.e., in a glovebox).^[1]

Visualizations



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Caption: Workflow for proper storage and handling of LiAlH_4 .



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Caption: Troubleshooting guide for a failed LiAlH_4 reduction.

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